

Physical properties of "Methyl 3-thiophenecarboxylate" melting and boiling point

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Compound of Interest

Compound Name: **Methyl 3-thiophenecarboxylate**

Cat. No.: **B1268378**

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Physical Properties of Methyl 3-thiophenecarboxylate: A Technical Guide

This technical guide provides an in-depth overview of the physical properties, specifically the melting and boiling points, of **Methyl 3-thiophenecarboxylate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the available data for these properties and presents generalized experimental protocols for their determination.

Core Physical Properties

Methyl 3-thiophenecarboxylate is a colorless to light yellow liquid at room temperature.^[1] Its key physical properties are summarized in the table below.

Physical Property	Value	Notes
Boiling Point	98 °C	At a reduced pressure of 10 mm Hg. [1] [2]
Melting Point	Not readily available	The compound exists as a liquid at room temperature, suggesting a melting point below ambient temperatures.
Density	1.174 g/mL	At 25 °C. [1]
Refractive Index	1.5380	At 20 °C. [1]

Experimental Protocols

The determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. Below are detailed, generalized methodologies for these measurements, based on standard laboratory practices.

Melting Point Determination (Capillary Method)

While a specific melting point for **Methyl 3-thiophenecarboxylate** is not prominently reported due to its liquid state at room temperature, the following protocol describes the standard procedure for determining the melting point of solid organic compounds.

- **Sample Preparation:** A small amount of the solid compound is finely powdered. The open end of a capillary tube is pressed into the powder.
- **Loading the Capillary Tube:** The capillary tube is inverted and tapped gently to allow the powder to fall to the sealed end. This process is repeated until a sample of 2-3 mm in height is packed at the bottom of the tube.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, such as a Mel-Temp or similar device, adjacent to a thermometer.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.

- Recording the Melting Range: Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting point is reported as the range between T1 and T2. For a pure compound, this range is typically narrow (0.5-1.5 °C).

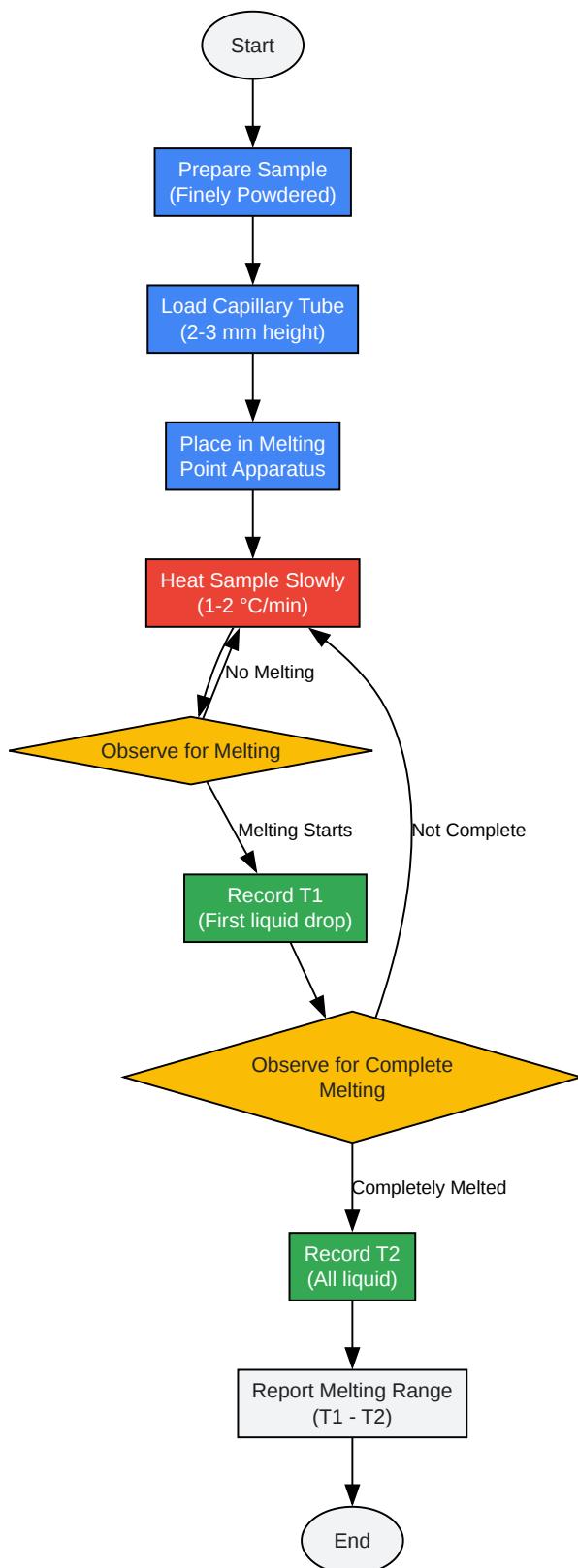
Boiling Point Determination (Reduced Pressure)

The reported boiling point of **Methyl 3-thiophenecarboxylate** was determined under reduced pressure. This technique is employed for compounds that decompose at their atmospheric boiling point or for distillations that are more efficient at lower temperatures.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The apparatus is connected to a vacuum pump with a manometer to monitor the pressure.
- Sample and Boiling Chips: The liquid sample (**Methyl 3-thiophenecarboxylate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- Pressure Reduction: The system is evacuated to the desired pressure (e.g., 10 mm Hg).
- Heating: The distillation flask is heated gently.
- Temperature Reading: As the liquid boils and the vapor condenses, the temperature is recorded from the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading during distillation.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid organic compound using the capillary method.

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Caption: Workflow for Melting Point Determination.

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References

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- 2. Methyl 3-thiophenecarboxylate [myskinrecipes.com]
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